

2-Amino-6-bromopyridine in agrochemical intermediate synthesis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Amino-6-bromopyridine

CAS No.: 19798-81-3

Cat. No.: S665591

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Introduction to 2-Amino-6-bromopyridine

2-Amino-6-bromopyridine is a brominated pyridine derivative characterized by the presence of both an amino group and a bromine atom on the pyridine ring. This structure makes it a valuable intermediate in organic synthesis [1]. The amino group can act as a hydrogen bond donor and acceptor, while the bromine atom is a reactive site for metal-catalyzed cross-coupling reactions, allowing for the construction of more complex molecules [2].

Table 1: Physicochemical Properties of 2-Amino-6-bromopyridine [1]

Property	Value
CAS Number	19798-81-3
Molecular Formula	C ₅ H ₅ BrN ₂
Molecular Weight	173.01 g/mol
Purity	≥ 98% (HPLC)
Melting Point	88-91 °C

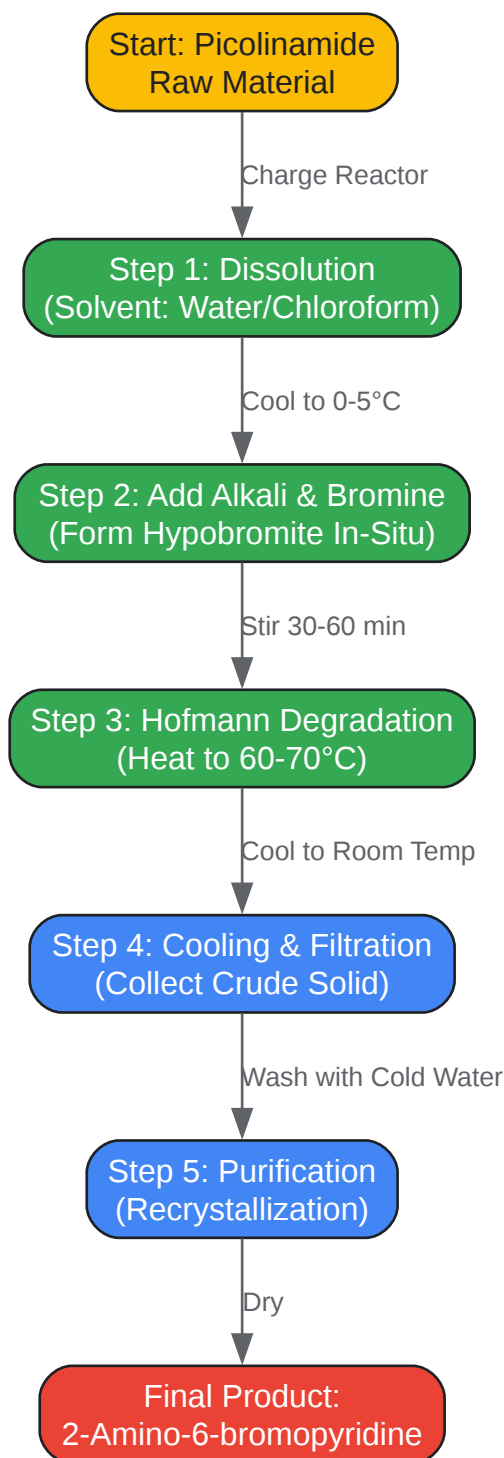
Property	Value
Appearance	Off-white to yellowish or light brown solid
Storage	0-8 °C, protect from light

Synthetic Protocol

The following protocol is adapted from a patented method for the preparation of aminopyridine bromide compounds [3]. This one-pot synthesis offers advantages in yield and purity.

Synthesis of 2-Amino-6-bromopyridine via Hypobromite Reaction

The following diagram illustrates the one-pot synthesis workflow for **2-Amino-6-bromopyridine**, highlighting the reaction, workup, and purification stages:



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Reagents and Materials [3]

Reagent/Material	Specification / Notes
Picolinamide	Starting material.
Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH)	Alkali source. Molar ratio to picolinamide is 2.5-4.5:1.
Bromine (Br ₂)	Brominating agent. Molar ratio to picolinamide is 1.5-2.5:1.
Solvent System	Mixed solvent of water and dichloromethane or chloroform.
Recrystallization Solvent	n-Hexane, petroleum ether, or a mixture of solvents.

Step-by-Step Procedure [3]

- **Reaction Mixture Preparation:** Charge picolinamide into a reaction flask. Add a mixed solvent of water and dichloromethane (or chloroform).
- **Hypobromite Formation:** Cool the mixture to 0-5°C. Under vigorous stirring, sequentially add an aqueous alkali solution (sodium or potassium hydroxide) and then liquid bromine. Maintain the temperature below 5°C and stir for 30-60 minutes to allow for the formation of the hypobromite intermediate.
- **Hofmann Degradation:** Gradually warm the reaction mixture to 60-70°C and maintain this temperature for 2-4 hours to facilitate the rearrangement and degradation reaction.
- **Crude Product Isolation:** After the reaction is complete, cool the mixture to room temperature. Filter the resulting solid and wash thoroughly with cold water to remove water-soluble impurities.
- **Purification:** Dissolve the crude solid in a suitable hot solvent (like n-hexane) and perform a hot filtration to remove any insoluble residues. Allow the filtrate to cool slowly to room temperature or below to crystallize the product. Collect the pure crystals via filtration and dry under vacuum.

Table 2: Key Reaction Parameters and Controls [3]

Parameter	Condition	Purpose / Note
Reaction Type	One-pot	Simplifies process and improves yield.

Parameter	Condition	Purpose / Note
Key Reaction	Hofmann Degradation	Converts amide to amine with one less carbon atom.
Temperature Control	0-5°C (step 2); 60-70°C (step 3)	Controls hypobromite formation and degradation rate.
Molar Ratio (Picolinamide:Alkali:Br ₂)	1 : 2.5-4.5 : 1.5-2.5	Ensures complete reaction.
Work-up	Cooling, Filtration, Washing	Isolates crude product.
Purification	Recrystallization	Ensures high purity of the final product.

Applications and Outlook

2-Amino-6-bromopyridine is a versatile synthetic intermediate. Its primary value lies in its functional groups, which allow for diverse chemical transformations.

Agrochemical Research: While explicitly mentioned as being used in the formulation of agrochemicals to develop effective pesticides and herbicides [1], its specific role is not detailed. Its utility likely stems from its function as a **key building block** for constructing more complex molecules that possess biological activity.

Versatile Chemical Building Block: The true potential of **2-amino-6-bromopyridine** in both pharmaceutical and agrochemical research lies in its reactivity:

- **Cross-Coupling Reactions:** The bromine atom is an excellent handle for metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), enabling the attachment of various aryl, heteroaryl, and amine substituents [2].
- **Functional Group Manipulation:** The amino group can be functionalized, and the pyridine ring itself can be further elaborated. A closely related compound, Methyl **2-amino-6-bromopyridine-3-carboxylate**, which contains an additional ester group, demonstrates this principle. Its ester group offers flexibility for hydrolysis or transesterification, further expanding the scope of accessible compounds [2].

Biological Activity: Beyond its use as a simple intermediate, **2-Amino-6-bromopyridine** has been identified as a ligand for the **PqsR receptor** (a key regulator in quorum sensing for *Pseudomonas aeruginosa*) with a reported Kd of 6.8 μM , showing weak antagonistic activity [4]. This suggests potential for developing anti-infective agents, which could include applications in crop protection against bacterial diseases.

Safety and Handling

General Handling: Handle with care, using appropriate personal protective equipment (PPE) including gloves and safety glasses. Avoid inhalation of dust and contact with skin or eyes [1].

Storage: Store at 0-8°C and protect from light to maintain stability [1] [4].

Conclusion

2-Amino-6-bromopyridine is a synthetically accessible and highly useful intermediate. The provided one-pot synthesis protocol offers a reliable method for its preparation. Its primary strength lies in its role as a building block for the synthesis of more complex molecules. The documented biological activity of its core structure and its mentioned use in agrochemical research suggest that it holds promise for the development of new active ingredients, though more specific examples in this field would be needed for a comprehensive application note.

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References

1. 2-Amino-6-bromopyridine – Chem-Impex [chemimpex.com]
2. 1227048-73-8(Methyl 2-amino-6-bromopyridine-3-carboxylate) | Kuuja.com [kuujia.com]
3. Preparation method of amino pyridine bromide compound [patents.google.com]

4. 2-Amino-6-bromopyridine | PqsR Ligand [medchemexpress.com]

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